

Independent Verification of Chlorphine's Pharmacological Profile: A Comparative Analysis

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Compound of Interest

Compound Name: Chlorphine

Cat. No.: B10827518

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This guide provides a comprehensive and objective comparison of the pharmacological data of **Chlorphine**, a novel synthetic opioid, with established opioids Brorphine and Fentanyl. The information is intended for researchers, scientists, and drug development professionals to facilitate an independent verification of **Chlorphine**'s pharmacological profile. All quantitative data is summarized in comparative tables, and detailed experimental methodologies for key assays are provided.

Comparative Pharmacological Data

The following tables summarize the in vitro and in vivo pharmacological data for **Chlorphine**, Brorphine, and Fentanyl, focusing on their interaction with the mu-opioid receptor (MOR), the primary target for opioid analgesics.

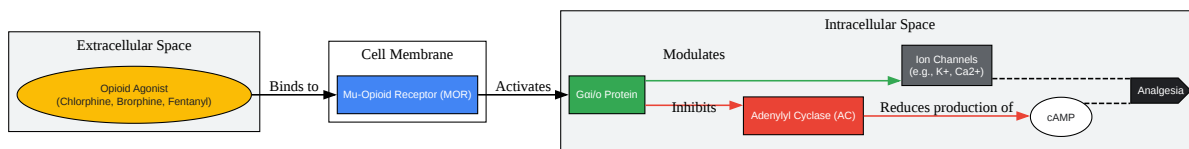
Drug	Binding Affinity (K _i , nM) at MOR
Chlorphine	Data not publicly available
Brorphine	Not explicitly found in searches
Fentanyl	~1.35[1][2]

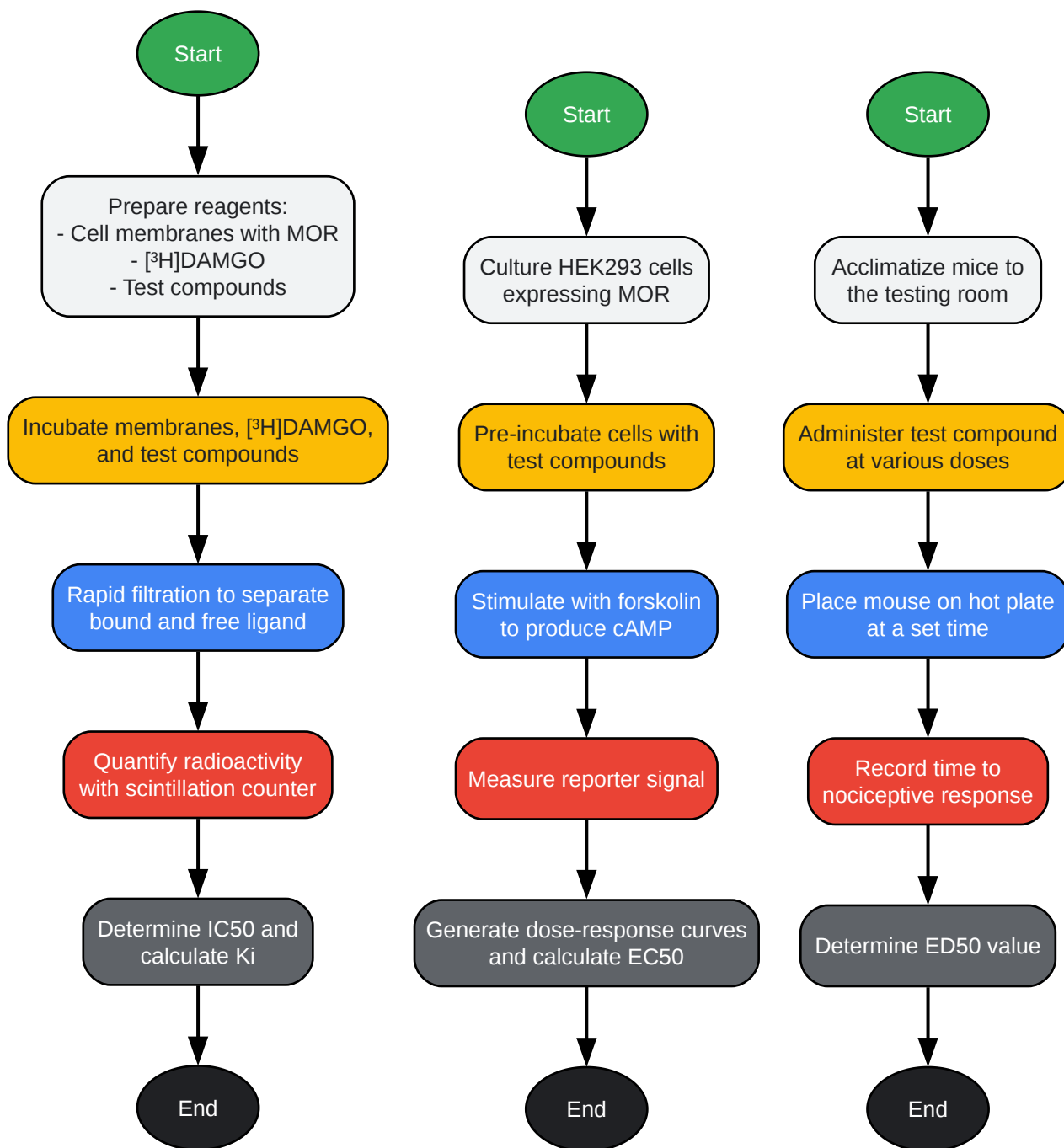
Drug	In Vitro Efficacy (EC50, nM) - cAMP Assay
Chlorphine	Data not publicly available
Brorphine	2.06[3]
Fentanyl	0.104[3]

Drug	In Vivo Analgesic Activity (ED50, mg/kg) - Mouse Hot Plate Test
Chlorphine	Induced maximum antinociception, specific ED50 not found
Brorphine	Approximately 3-fold less potent than Fentanyl[3]
Fentanyl	0.016

Mechanism of Action: Mu-Opioid Receptor Signaling

Chlorphine, like Brorphine and Fentanyl, is a potent agonist at the mu-opioid receptor (MOR), a G-protein coupled receptor (GPCR). Activation of the MOR by an agonist leads to a cascade of intracellular events, ultimately resulting in analgesia but also potentially life-threatening respiratory depression. The general signaling pathway is depicted below.





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References

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- 2. researchgate.net [researchgate.net]
- 3. Comparative neuropharmacology of structurally distinct non-fentanyl opioids that are appearing on recreational drug markets worldwide - PMC [pmc.ncbi.nlm.nih.gov]
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